

zinc sulfide nanocomposites and synergistic properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zinc Sulfide

CAS No.: 1314-98-3

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Introduction and Key Compositions

Zinc sulfide (ZnS) nanocomposites represent an advanced class of materials where ZnS is integrated with other metals, metal oxides, sulfides, or polymers to create systems with superior and multifunctional properties. The synergy in these composites arises from complementary interactions between the components, leading to enhanced performance in catalysis, biomedicine, and energy storage beyond the capabilities of the individual materials. [1] [2]

The table below summarizes key ZnS-based nanocomposites and their synergistic enhancements:

| Nanocomposite System | Synergistic Partner Role | Key Enhanced Properties/Applications |
|--|--|---|
| ZnS-NiS-NiS ₂ [1] | NiS/NiS ₂ provides high molar conductivity & pseudo-capacitance. | Supercapacitors: High specific capacitance (179 F g ⁻¹ in KOH), excellent cycling stability (91% over 3000 cycles). |
| ZnS with Polymers (e.g., PMMA, PANI) [3] [4] | Polymer matrix acts as stabilizer, provides processability & enables controlled release. | Drug/Vitamin Delivery: pH-responsive, sustained release (e.g., Riboflavin). Electronics: 6x higher conductivity for PANI/ZnS vs. pure PANI. |

| Nanocomposite System | Synergistic Partner Role | Key Enhanced Properties/Applications |
|--|--|--|
| ZnS-CuO [2] | CuO provides strong antibacterial properties; synergy improves structural morphology. | Antimicrobial: Effective against bacteria (e.g., <i>K. pneumoniae</i>) and fungi (e.g., <i>A. flavus</i>). Potential for drug delivery. |
| ZnS for Gas Therapy (ZnS-PEG, ZnS@BSA) [5] [6] | PEG/BSA coating improves bioavailability, stability, and targeted delivery. | Neuroprotective Therapy: Slow H ₂ S release scavenges RONS, reduces inflammation, promotes neuronal regeneration (e.g., in stroke, spinal cord injury). |
| ZIF-8@ZnS@CuS [7] | ZIF-8 framework and CuS enable multi-modal therapy via catalytic and photothermal effects. | Synergistic Tumor Therapy: Combined Chemodynamic (CDT), Photothermal (PTT), and Photocatalytic Therapy (PCT). |

Synthesis Methods and Experimental Protocols

Solvothermal Synthesis for Energy Storage

The one-pot solvothermal technique is effective for creating crystalline mixed-metal sulfide composites. [1]

- **Typical Procedure for ZnS-NiS-NiS₂:**
 - **Precursor Preparation:** Dissolve zinc and nickel salts (e.g., acetates or nitrates) in a solvent mixture like water/ethanol or use oleylamine.
 - **Sulfur Source Addition:** Introduce a sulfur source (e.g., thioacetamide or sodium sulfide) dropwise into the precursor solution under vigorous stirring.
 - **Solvothermal Reaction:** Transfer the mixture to a Teflon-lined autoclave and react at 150-200°C for 6-12 hours.
 - **Washing and Drying:** Collect the precipitate by centrifugation, wash repeatedly with ethanol and deionized water, and dry at 60-80°C overnight.

Bio-Facilitated Synthesis Using Fungi

This green synthesis method uses fungal metabolites as reducing and capping agents. [8]

- **Typical Procedure for ZnO/ZnS using *Fusarium oxysporum*:**
 - **Fungal Cultivation:** Grow the fungus in Potato Dextrose Broth (PDB) for 5 days at $25\pm 1^\circ\text{C}$ with shaking (180 rpm).
 - **Cell-Free Filtrate (CFF) Preparation:** Separate the biomass by centrifugation ($5,000 \times g$, 15 min). Resuspend in sterile water for autolysis over 4 days, then centrifuge and filter (Whatman No. 1) to obtain the CFF.
 - **Nanocomposite Synthesis:** Mix the CFF with an aqueous $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ solution (e.g., 3.5 mM final concentration) in a 1:1 (v/v) ratio.
 - **Incubation and Harvesting:** Incubate the mixture at $27\pm 1^\circ\text{C}$ with shaking (200 rpm) in the dark for 96 hours. Recover the nanocomposite by centrifugation ($13,000 \times g$, 10 min), wash with deionized water, and dry as powder at 70°C .

Coprecipitation for Metal Oxide Composites

This is a simple, low-temperature aqueous method suitable for scaling up. [2]

- **Typical Procedure for ZnS/CuO Nanocomposites:**
 - **Separate Precursor Solutions:** Dissolve zinc acetate ($\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$) and copper sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) in deionized water.
 - **Combination and Precipitation:** Add the copper solution to the zinc solution under constant stirring. Then, add an aqueous solution of sodium sulfide (Na_2S) dropwise.
 - **Aging and Washing:** Continue stirring for 2-4 hours to allow complete precipitation and growth.
 - **Drying and Calcination:** Collect the precipitate by centrifugation or filtration, wash thoroughly, dry, and optionally calcine at $300\text{-}500^\circ\text{C}$ to form crystalline CuO.

Polymer Composite Fabrication

Integrating ZnS into polymers creates stable composites for controlled release. [4]

- **Typical Procedure for PMMA-ZnS via Precipitation Polymerization:**
 - **In-situ ZnS Formation:** Precipitate ZnS nanoparticles by adding $\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$ solution dropwise to a stirred zinc acetate dihydrate solution.
 - **Monomer Mixture Preparation:** Dissolve Methyl Methacrylate (MMA) monomer in ethanol with a stabilizer like Polyvinylpyrrolidone (PVP).
 - **Polymerization:** Combine the ZnS suspension with the MMA solution. Add a radical initiator (e.g., AIBN). Heat the mixture to 70°C under a nitrogen atmosphere for 6 hours with stirring.

- **Purification:** Purify the resulting PMMA-ZnS nanocomposites by centrifugation (1500 rpm, 20 min), wash with ethanol, and dry under vacuum.

Characterization Techniques

Confirming the successful synthesis, morphology, and functional properties of ZnS nanocomposites requires a suite of analytical techniques, as detailed below. [1] [3] [8]

| Technique | Key Information Obtained |
|---|---|
| X-ray Diffraction (XRD) | Confirms crystal structure, phase purity, and crystallite size. |
| Electron Microscopy (SEM, TEM, HR-TEM) | Reveals particle size, morphology (e.g., spherical), and distribution. |
| Fourier-Transform Infrared (FT-IR) Spectroscopy | Identifies functional groups of capping agents/polymers and confirms composite formation. |
| UV-Visible Spectroscopy | Determines optical properties and band gap; monitors dye degradation in catalytic tests. |
| Thermogravimetric Analysis (TGA) | Assesses thermal stability and organic/inorganic content ratio in polymer composites. |
| Dynamic Light Scattering (DLS) & Zeta Potential | Measures hydrodynamic size distribution and colloidal stability. |

Quantitative Performance Data

The synergistic effects in ZnS nanocomposites translate into quantitatively superior performance, as evidenced by experimental data across various applications.

| Application | Nanocomposite | Key Quantitative Result | Test Conditions |
|----------------------------|---------------------------|--|---|
| Supercapacitors [1] | ZnS-NiS-NiS ₂ | Specific capacitance: 179 F g ⁻¹ | Current density: 1 A g ⁻¹ in 0.5 M KOH |
| | | Capacity retention: 91% | After 3,000 cycles at 5 A g ⁻¹ |
| Antimicrobial Activity [2] | ZnS/CuO | Zone of Inhibition: 14 mm (K. pneumoniae), 19.4 mm (A. flavus) | Concentration: 100 µg/mL |
| Anticancer Activity [8] | ZnO/ZnS (Fungal-mediated) | IC ₅₀ : 197 ± 0.895 µg/mL | Against MDA-MB-231 breast cancer cells |
| Photocatalysis [8] | ZnO/ZnS (Fungal-mediated) | Dye degradation: 87.51% | Removal of Methylene Blue |
| Controlled Release [4] | PMMA-ZnS-Riboflavin | Sustained release over 48 hours, faster at pH 5.5 | PBS (pH 7.4) and acidic (pH 5.5) conditions |

Synergistic Mechanisms Explained

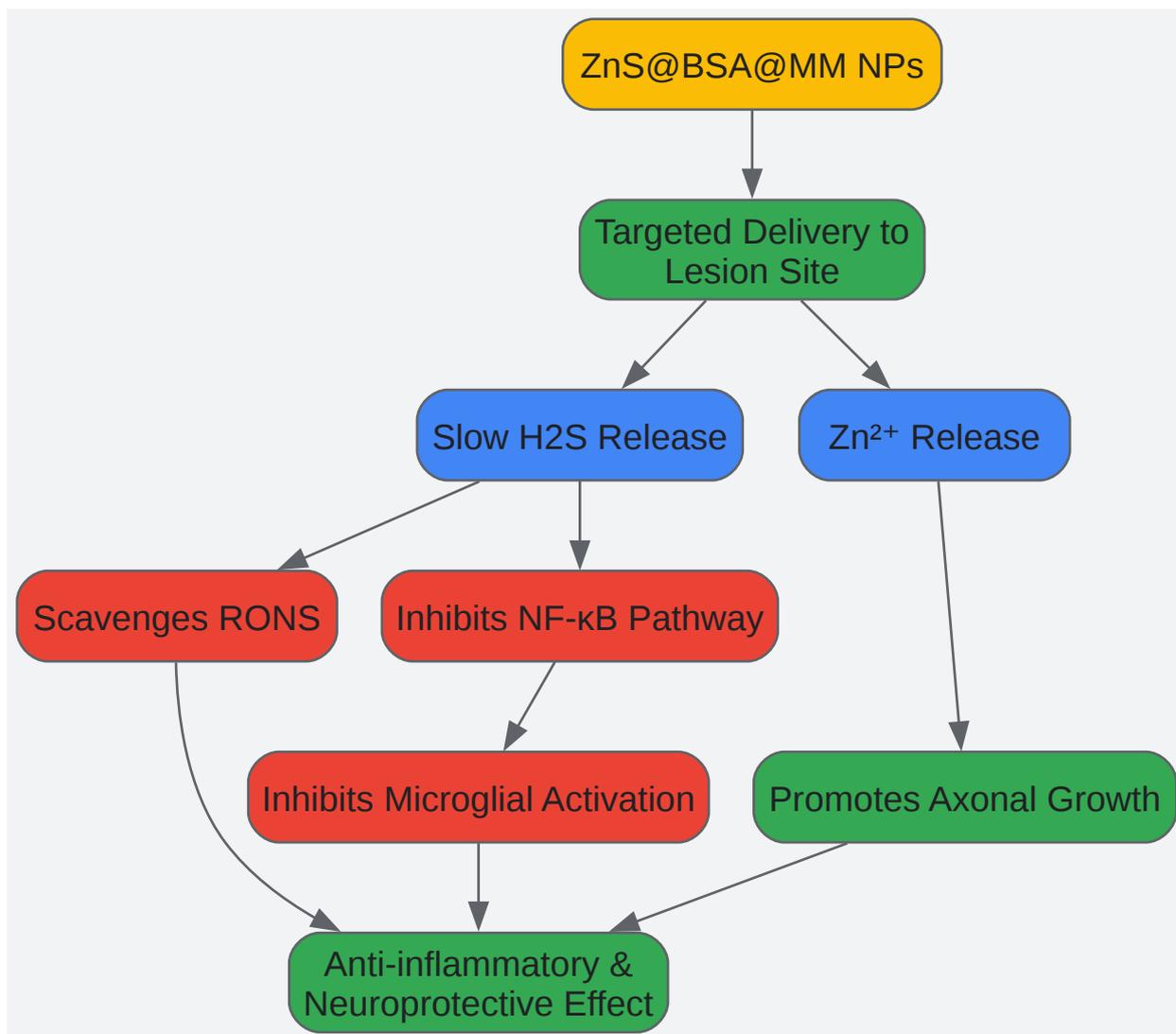
The enhanced functionality of ZnS nanocomposites arises from several key synergistic mechanisms:

- **Enhanced Charge Transfer and Conductivity:** In energy storage composites like **ZnS-NiS-NiS₂**, the combination of materials with different conductivities and redox activities creates a synergistic effect. NiS/NiS₂ provides high conductivity and rich faradaic pseudo-capacitance, while ZnS contributes to structural stability. This facilitates rapid electron transport and ion diffusion, leading to high specific capacitance and excellent cycling performance. [1]
- **Multi-Modal Therapeutic Action:** Complex composites like **ZIF-8@ZnS@CuS** are designed for synergistic tumor therapy. [7]
 - **CuS** acts as a photothermal agent, converting near-infrared light to heat for Photothermal Therapy (PTT).
 - **Cu²⁺ ions** exhibit enzyme-like activity, catalyzing the conversion of endogenous H₂O₂ into toxic •OH radicals for Chemodynamic Therapy (CDT) and depleting glutathione (GSH).
 - The **ZIF-8** framework can load therapeutic agents, and the heterojunction between ZnS and CuS enhances the generation of Reactive Oxygen Species (ROS) under light for Photocatalytic

Therapy (PCT).

- **Combined Gas and Ion Therapy in Biomedicine:** For neuroprotection, **ZnS nanoparticles** act as slow-release bioreactors for hydrogen sulfide (H_2S). The synergistic effect occurs as the released **H_2S** scavenges reactive oxygen and nitrogen species (RONS), reducing oxidative stress and inflammation. Concurrently, the released **Zn^{2+} ions** inhibit microglial activation and promote axonal growth of neurons, creating a combined gas and ion therapeutic effect. [5] [6]

The neuroprotective mechanism of a biomimetic ZnS nanocomposite can be visualized as a signaling pathway as follows. This diagram illustrates how ZnS@BSA@MM nanoparticles exert their effects in the context of Spinal Cord Injury (SCI). [6]



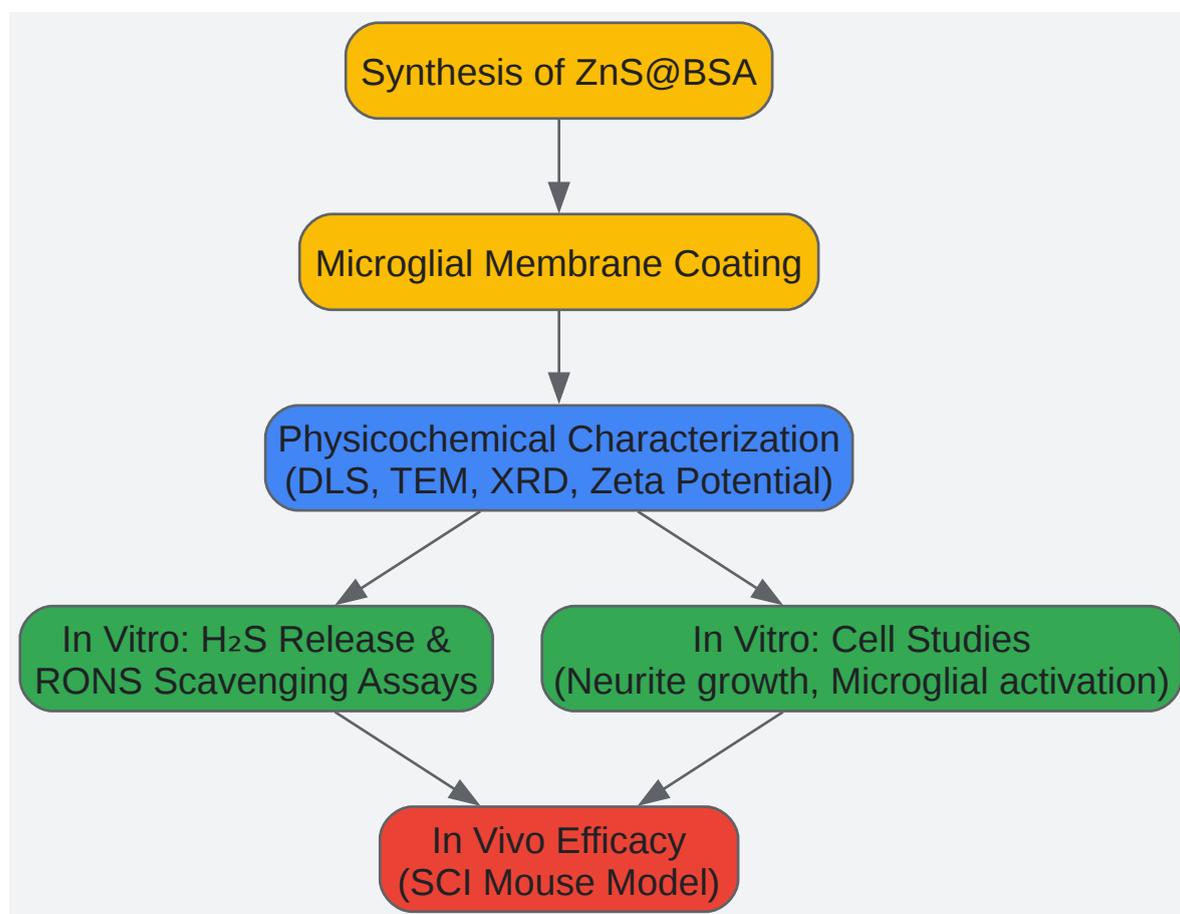
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Diagram: The signaling pathway for ZnS@BSA@MM nanoparticles shows targeted delivery leading to synergistic H₂S and Zn²⁺ effects resulting in neuroprotection. [6]

Application-Specific Experimental Workflows

Workflow for Biomedical Application: Spinal Cord Injury Therapy

The development of a biomimetic nanoplatform for treating Spinal Cord Injury (SCI) involves a multi-step process, from synthesis to in vivo testing, as visualized below. [6]

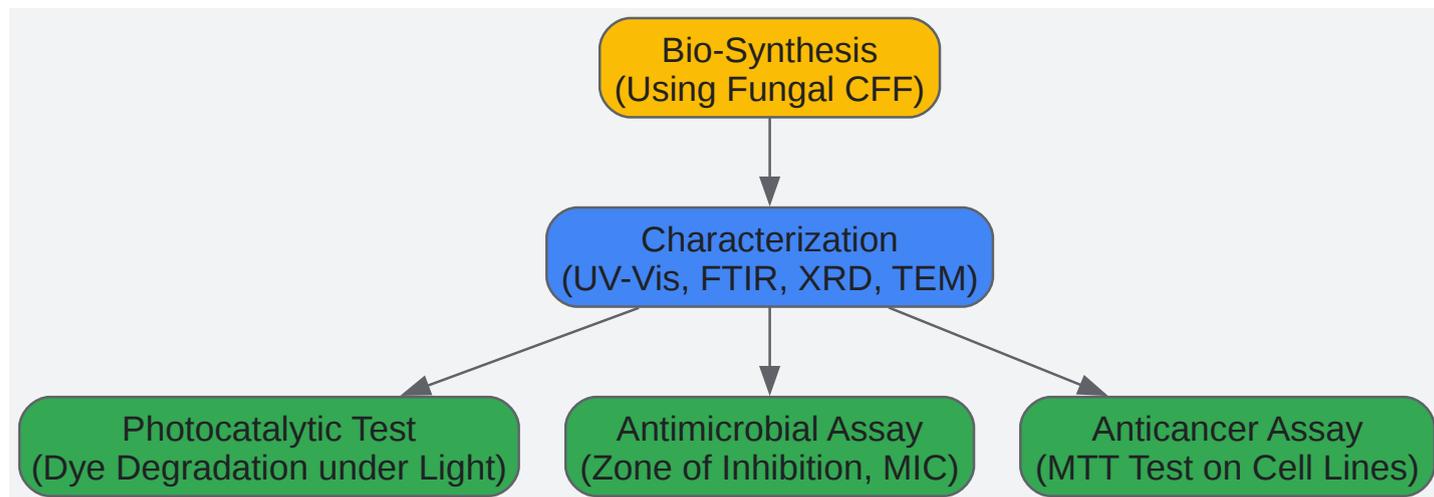


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Diagram: The experimental workflow for developing ZnS@BSA@MM nanoparticles for spinal cord injury therapy. [6]

Workflow for Catalytic and Environmental Application

The typical workflow for evaluating the photocatalytic and antimicrobial potential of a bio-synthesized nanocomposite involves the following key stages. [8]



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Diagram: The experimental workflow for evaluating biosynthesized ZnO/ZnS nanocomposites for catalytic and biological applications. [8]

Conclusion and Future Perspectives

Zinc sulfide nanocomposites demonstrate remarkable synergistic properties by intelligently combining ZnS with metals, polymers, and other functional materials. These synergies manifest as enhanced electrical conductivity for supercapacitors, potentiated antimicrobial and anticancer activity, and sophisticated multi-modal mechanisms for neuroprotection and tumor therapy. The quantitative data confirms significant improvements in performance metrics across these applications.

Future research will likely focus on refining the precision of biomimetic targeting, exploring a wider range of polymer matrices for controlled release, and conducting thorough long-term biosafety and toxicity studies to expedite clinical translation. The integration of computational materials design with green synthesis methods will also be pivotal in developing the next generation of smart, multifunctional ZnS nanocomposites.

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References

1. A one-pot synthesis of ZnS-NiS-NiS₂ composite and its synergistic ... [[link.springer.com](#)]
2. Expediting the bioactivity of zinc nanoparticles with copper... sulfide [[bmcchem.biomedcentral.com](#)]
3. Synthesis and characterization of zinc sulphide ... [[sciencedirect.com](#)]
4. Bio-Fabrication and Characterization of Zinc /Polymer... Sulfide [[jns.kashanu.ac.ir](#)]
5. Zinc sulfide nanoparticles serve as gas slow-release ... [[sciencedirect.com](#)]
6. Biomimetic membrane-coating zinc sulfide nanoparticles for ... [[pmc.ncbi.nlm.nih.gov](#)]
7. Hollow heterojunction nanocages of zeolitic imidazolate... | CoLab [[colab.ws](#)]
8. Mycosynthesis of zinc sulfide/zinc oxide nanocomposite ... [[nature.com](#)]

To cite this document: Smolecule. [zinc sulfide nanocomposites and synergistic properties].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b578975#zinc-sulfide-nanocomposites-and-synergistic-properties>]

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